

Personal protective equipment for handling Silane, triethoxy(3-iodopropyl)-

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Compound of Interest

Compound Name: Silane, triethoxy(3-iodopropyl)-

Cat. No.: B3053997

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Essential Safety and Handling Guide for Silane, triethoxy(3-iodopropyl)-

This guide provides critical safety, handling, and disposal information for **Silane, triethoxy(3-iodopropyl)-**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Chemical Identification and Properties

Silane, triethoxy(3-iodopropyl)- is an organofunctional silane used as a coupling agent and molecular bridge in materials science, particularly for surface modification and the synthesis of advanced materials.^[1] Its dual functionality, with a reactive iodopropyl group and hydrolyzable triethoxy groups, allows it to bond organic polymers to inorganic substrates.^[1]

Table 1: Physical and Chemical Properties of **Silane, triethoxy(3-iodopropyl)-**

Property	Value	Reference
CAS Number	57483-09-7	[1][2][3]
Molecular Formula	C ₉ H ₂₁ IO ₃ Si	[1][2][3]
Molecular Weight	332.25 g/mol	[1][2][4]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	257.8 ± 23.0 °C @ 760 mmHg	[4]
Density	1.3 ± 0.1 g/mL	[4]
Flash Point	109.7 ± 22.6 °C	[4]
Refractive Index	1.476 @ 20 °C	[4]

Personal Protective Equipment (PPE) and Handling

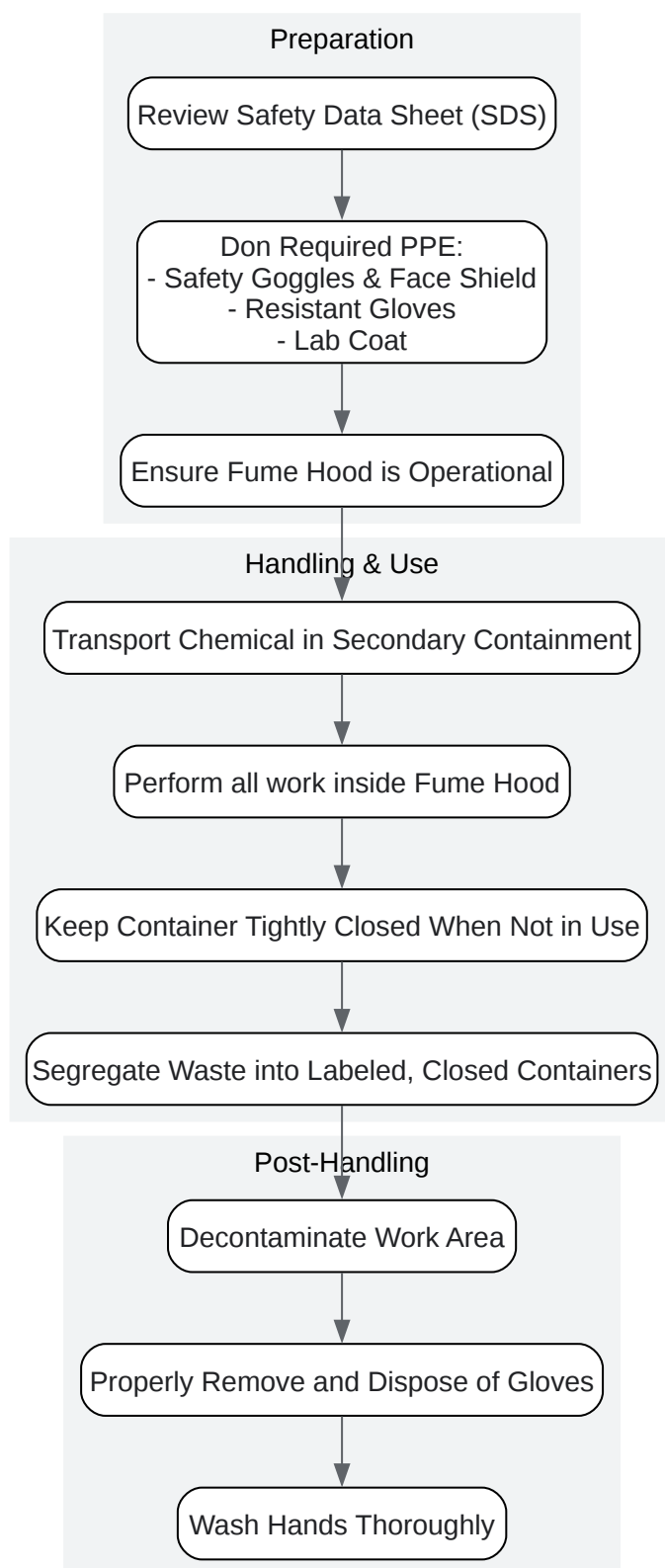
Proper handling and the use of appropriate PPE are mandatory to minimize exposure and ensure safety. This chemical should be handled in a well-ventilated area, preferably within a chemical fume hood.[5]

Table 2: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source
Eye/Face Protection	Tightly fitting safety goggles and a face shield (8-inch minimum).[6][7]	Protects against splashes and vapors that can cause serious eye irritation or damage.
Skin Protection	Chemically resistant gloves (inspect before use) and protective clothing to prevent skin exposure.[6][7]	Avoids direct skin contact, which can cause irritation.[3] Proper glove removal technique must be used.[7]
Respiratory Protection	Use a NIOSH/MSHA or EN 149 approved respirator if ventilation is inadequate or if irritation is experienced.[6]	Protects the respiratory tract from potentially irritating vapors.

Safe Handling Protocol:

- Ventilation: Always handle **Silane, triethoxy(3-iodopropyl)-** in a well-ventilated area or a chemical fume hood.[\[5\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[\[3\]](#)[\[5\]](#)
- Aerosol Prevention: Avoid the formation and inhalation of vapors or mists.[\[7\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and other sources of ignition.
[\[6\]](#)[\[7\]](#)
- Hygiene: Wash hands thoroughly after handling and before breaks.[\[3\]](#) Contaminated clothing should be removed immediately and washed before reuse.[\[6\]](#)



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Caption: Standard operational workflow for handling **Silane, triethoxy(3-iodopropyl)-**.

Storage and Disposal

Proper storage is crucial as this material is moisture-sensitive.[7][8]

Storage Plan:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[6][7]
- Atmosphere: Store under an inert gas as the material is sensitive to moisture.[7]
- Incompatibilities: Keep away from water, moist air, strong oxidizing agents, acids, alcohols, and peroxides.[6]
- Environment: Protect from heat, ignition sources, and direct light.[1][6]

Disposal Plan:

- Chemical Waste: Dispose of the chemical and any contaminated materials through an approved waste disposal plant.[6][8]
- Containers: Do not reuse empty containers. Handle uncleaned containers as you would the product itself.[8]
- Regulations: All disposal practices must be in accordance with local, state, and federal regulations.[8]

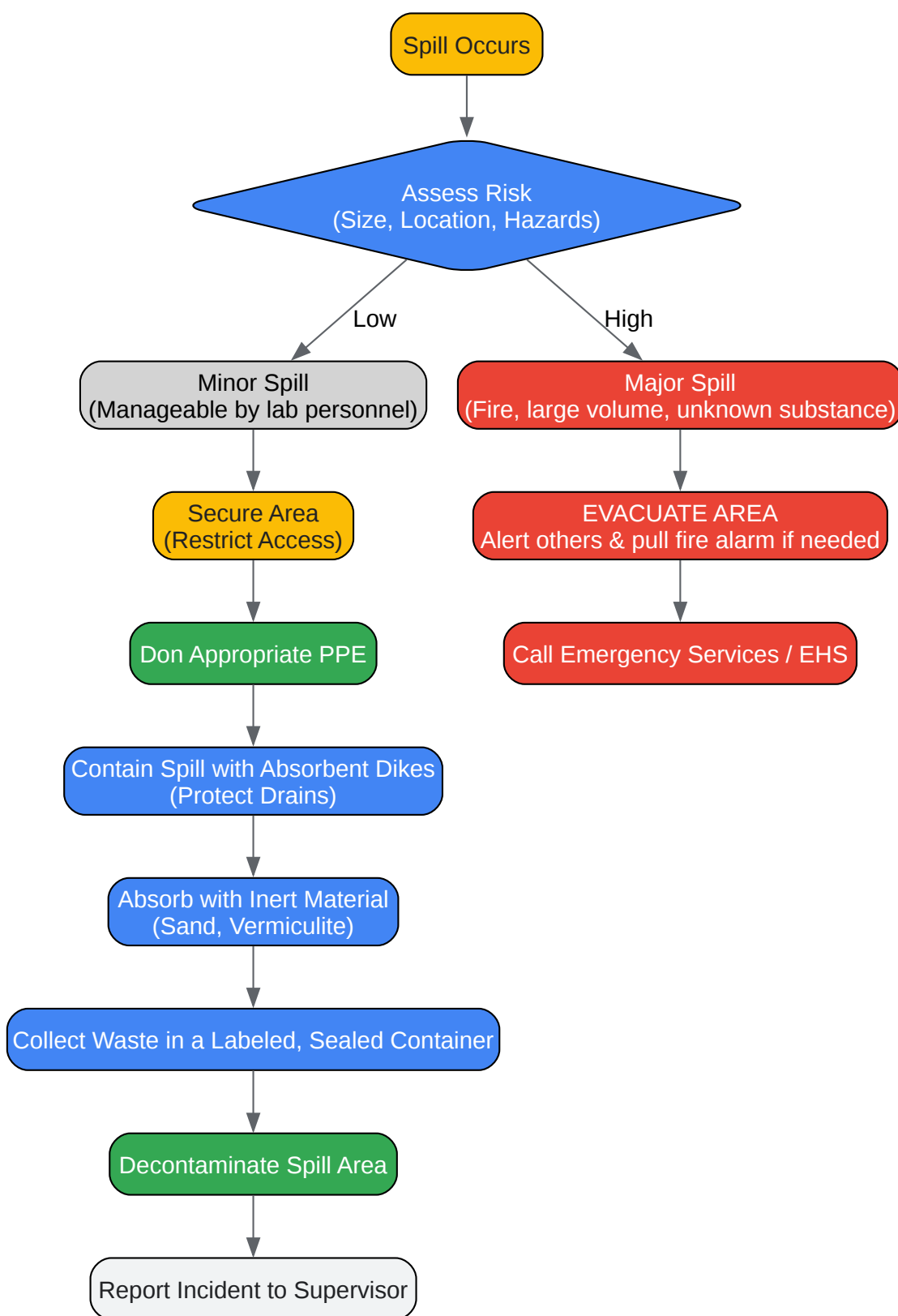
Emergency Procedures: Spills and First Aid

Immediate and appropriate action is required in the event of a spill or personnel exposure.

Spill Response Protocol:

- Evacuate & Alert: Immediately alert others in the area and evacuate if necessary.[7][9]
- Ventilate & Control Ignition: Ensure the area is well-ventilated and remove all sources of ignition.[7][10]

- Don PPE: Wear the appropriate PPE, including respiratory protection if needed, before addressing the spill.[\[11\]](#)
- Contain: Prevent the spill from spreading or entering drains by creating a dike with a non-combustible absorbent material like sand, earth, or vermiculite.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Absorb: Slowly cover the spill with absorbent material, working from the outside in.[\[11\]](#) Do not use combustible materials like paper towels.[\[10\]](#)
- Collect: Scoop the absorbed material into a suitable, leak-proof, and closed container for hazardous waste disposal.[\[7\]](#)[\[11\]](#)
- Decontaminate: Clean the spill area with soap and water, collecting the rinse water for disposal if the chemical is highly toxic.[\[11\]](#)
- Report: Report the incident to your supervisor.[\[11\]](#)



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Caption: Emergency response plan for a chemical spill.

Table 3: First Aid Measures

Exposure Route	Immediate Action
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention. [3] [12]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. Seek medical attention. [3] [6] [12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [3] [6] [12]
Ingestion	Do NOT induce vomiting. Clean the mouth with water and have the person drink plenty of water. Seek immediate medical attention. [6] [7]
General Advice	In all cases of exposure, move the individual out of the dangerous area and consult a physician, providing them with the Safety Data Sheet (SDS) for the chemical. [3] [7]

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